

# Thioquinapiperifil discovery and synthesis

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## Compound Focus: Thioquinapiperifil

CAS No.: 220060-39-9

Cat. No.: S545254

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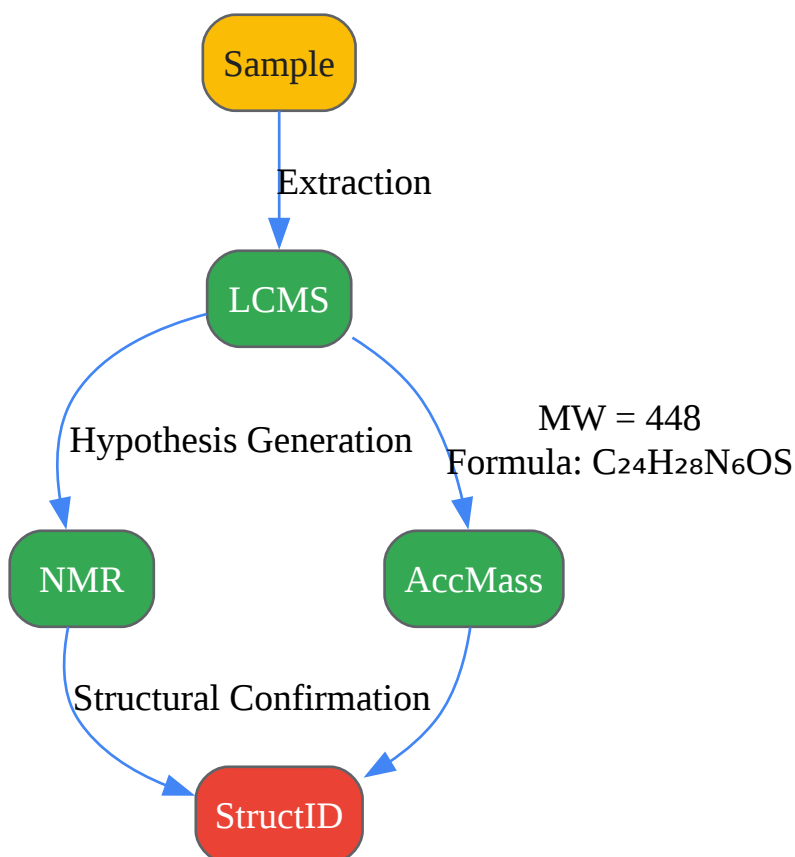
## Discovery and Structural Identification

**Thioquinapiperifil** was first identified as an illegal adulterant in dietary supplements marketed for sexual enhancement. Its discovery is summarized in the table below.

Aspect	Description
<b>Discovery Context</b>	Found in dietary supplements without declaration, alongside another PDE-5 inhibitor, thiodenafil (thiosildenafil) [1].
<b>Reported Name</b>	Originally synthesized and reported as <b>KF31327</b> by Kyowa Hakko Kogyo Co., Ltd. [2] [1].
<b>IUPAC Name</b>	3-ethyl-1,3-dihydro-8-[[[2-[4-(hydroxymethyl)-1-piperidinyl]phenyl]methyl]amino]-2H-imidazo[4,5-g]quinazoline-2-thione [1].
<b>Molecular Formula</b>	C <sub>24</sub> H <sub>28</sub> N <sub>6</sub> OS [1].
<b>Molecular Weight</b>	448 g/mol [1].
<b>Structural Class</b>	Imidazoquinazoline derivative. It represents a distinct chemical class from the more common sildenafil, tadalafil, and vardenafil analogs [2] [1].

## Analytical Characterization and Workflow

The identification of **Thioquinapiperifil** in a complex matrix like a dietary supplement involved a multi-technique analytical approach. The general workflow and key parameters are outlined below.



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Figure 1: Analytical workflow for identifying **Thioquinapiperifil**, from sample preparation to structural confirmation.

## Key Analytical Parameters

Parameter	Specification / Observation
Sample Prep	Dietary supplement tablet extracted and purified for analysis [1].

Parameter	Specification / Observation
LC-MS Finding	Two major compounds detected: Thioquinapiperifil and Thiodenafil [1].
Accurate Mass	Used to determine elemental composition: $C_{24}H_{28}N_6O_1S_1$ [1].
Quantitative Result	Thioquinapiperifil content: <b>13-15 mg/tablet</b> ; Thiodenafil content: <b>~0.4 mg/tablet</b> [1].

## Research Significance and Context

The discovery of **Thioquinapiperifil** is significant for several reasons:

- **A New Class of Adulterant:** Before its discovery, most illegal PDE-5 inhibitors found in supplements were analogs of sildenafil, tadalafil, or vardenafil [2]. **Thioquinapiperifil**'s imidazoquinazoline structure signaled a shift by manufacturers to circumvent detection by using entirely different chemical scaffolds [1].
- **Public Health Risk:** The potency, toxicity, and side effects of such unapproved analogues are often unstudied. Their presence in products marketed as "natural" or "herbal" poses a significant health risk to consumers [2].
- **Analytical Challenge:** Its discovery highlights the continuous challenge for regulatory scientists and the need for advanced analytical techniques like LC-MS and NMR to identify novel, unapproved drug analogs [3].

## Suggestions for Further Research

The search results provide a foundational identification report but lack details on full synthesis, biological activity, and comprehensive spectral data. To acquire more in-depth technical information, you could:

- **Locate the Original Patent:** Since **Thioquinapiperifil** was a known compound (KF31327) from Kyowa Hakko Kogyo, searching for the **original patent** filed by this company would be the most direct route to find its detailed synthesis protocol.
- **Consult Specialized Databases:** Use scientific databases like SciFinder or Reaxys with the compound name "KF31327" or its molecular formula for more comprehensive literature and patent information.
- **Review Broader Analytical Methods:** For general protocols on detecting such adulterants, recent reviews on analyzing PDE-5 inhibitors in supplements describe advanced techniques like UHPLC-

Q/TOF-MS and efficient sample cleanup methods [4] [5].

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